

Technical Support Center: Advanced Synthesis of 3-Substituted Piperidines

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Compound of Interest

Compound Name: (S)-tert-Butyl 3-(2-oxoethyl)piperidine-1-carboxylate
CAS No.: 278789-57-4
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Welcome to the technical support center dedicated to the synthesis of 3-substituted piperidines. This guide is designed for researchers, medicinal chemists, and process development scientists who are navigating the complexities of synthesizing this critical structural motif. The piperidine ring is a cornerstone in medicinal chemistry, and the ability to precisely install substituents at the 3-position is paramount for modulating pharmacological activity.

This resource moves beyond classical approaches to explore modern, alternative methodologies, providing not just protocols, but also a deep dive into the "why" behind experimental choices. Here, you will find troubleshooting guides and frequently asked questions (FAQs) in a direct question-and-answer format to address specific challenges you may encounter at the bench.

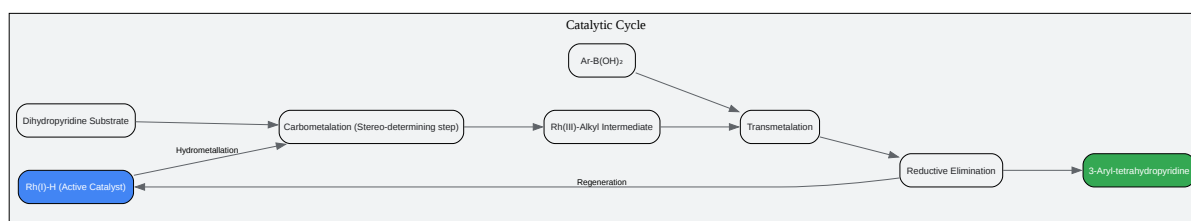
Section 1: Rhodium-Catalyzed Asymmetric Synthesis

Rhodium-catalyzed reactions have emerged as a powerful tool for the enantioselective synthesis of 3-substituted piperidines, offering high levels of stereocontrol. A prominent

example is the asymmetric reductive Heck reaction.^{[1][2]}

Mechanism Overview: Rh-Catalyzed Asymmetric Reductive Heck Reaction

The reaction proceeds through a multi-step catalytic cycle, where the chiral rhodium complex orchestrates the formation of the C-C bond and the creation of the stereocenter with high fidelity.



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Caption: Rh-Catalyzed Asymmetric Reductive Heck Reaction Cycle.

Troubleshooting Guide & FAQs

Q1: My reaction yield is low, and I observe significant amounts of unreacted starting material. What should I do?

A1: Low conversion in rhodium-catalyzed carbometalation can stem from several factors. Here's a systematic approach to troubleshooting:

- **Catalyst Activity:** Ensure your rhodium precursor and chiral ligand are of high purity and have been stored correctly under an inert atmosphere. Pre-forming the catalyst by stirring the rhodium precursor and ligand together for 20-30 minutes before adding the substrates can lead to a more active catalytic species.[\[3\]](#)
- **Reaction Concentration:** These reactions can be sensitive to concentration. Poor conversion has been observed at concentrations lower than 1 M.[\[2\]](#)
- **Base and Solvent System:** The choice of base and solvent is critical. Aqueous cesium hydroxide has been shown to be essential for high yields in some systems, with other bases like cesium carbonate giving lower conversions.[\[4\]](#) The use of a mixed solvent system (e.g., toluene/THP/H₂O) is also common and should be optimized.[\[2\]](#)

Q2: The enantioselectivity (ee) of my product is poor. How can I improve it?

A2: Achieving high enantioselectivity is the primary goal of this method, and low ee values are a common hurdle.

- **Ligand Selection:** The chiral ligand is the most critical factor for enantioselectivity. If you are obtaining low ee, screening a panel of chiral phosphine ligands is the first step. Ligands like (S)-Segphos have proven effective, while others may give poor results.[\[5\]](#) The electronic and steric properties of the ligand must be well-matched to your specific substrate.
- **Temperature Control:** Reaction temperature can significantly impact enantioselectivity. While higher temperatures can increase the reaction rate, they may also lead to a decrease in ee. It is crucial to find the optimal temperature that balances reactivity and selectivity.
- **Purity of Reagents:** Ensure all your reagents, especially the dihydropyridine and boronic acid, are pure. Impurities can potentially interfere with the chiral catalyst, leading to a loss of enantiocontrol.

Detailed Experimental Protocol: Rh-Catalyzed Asymmetric Synthesis of a 3-Arylpiperidine

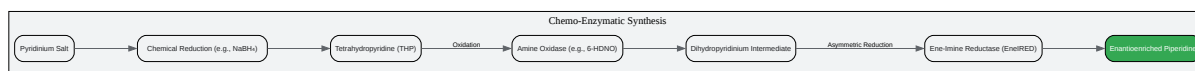
This protocol is a general guideline for the asymmetric reductive Heck reaction.[\[1\]](#)

- **Catalyst Pre-formation:** In a glovebox, to a 7 mL vial equipped with a magnetic stir bar, add $[\text{Rh}(\text{cod})\text{OH}]_2$ (3 mol%) and the chiral phosphine ligand (e.g., (S)-Segphos, 7 mol%).
- **Reaction Setup:** Seal the vial with a rubber septum, remove from the glovebox, and place under an argon atmosphere. Add toluene, THP, and H_2O (1:1:1 ratio, to achieve a final concentration of ~1 M with respect to the dihydropyridine).
- **Base Addition:** Add aqueous CsOH (50 wt%, 2.0 equiv.).
- **Activation:** Stir the catalyst solution at 70 °C for 10 minutes.
- **Substrate Addition:** Add the arylboronic acid (3.0 equiv.) followed by the dihydropyridine (1.0 equiv.).
- **Reaction:** Stir the resulting mixture at 70 °C for 20 hours.
- **Work-up:** Upon completion, cool the reaction to room temperature and dilute with diethyl ether.
- **Purification:** Pass the mixture through a short plug of silica gel and wash with additional diethyl ether. Remove the solvents in vacuo and purify the crude product by flash chromatography to afford the desired 3-substituted tetrahydropyridine.
- **Final Reduction:** The resulting tetrahydropyridine can be reduced to the piperidine via standard hydrogenation conditions (e.g., Pd/C, H_2).

Section 2: Chemo-Enzymatic Dearomatization

This innovative approach combines the selectivity of biocatalysis with the practicality of chemical synthesis to produce chiral 3-substituted piperidines.^[6] The key is a one-pot cascade involving an amine oxidase and an ene-imine reductase.^[7]

Workflow Overview: Chemo-Enzymatic Cascade



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Caption: Chemo-enzymatic cascade for asymmetric piperidine synthesis.

Troubleshooting Guide & FAQs

Q1: The enzymatic conversion is low or has stalled. What are the likely causes?

A1: Low enzymatic activity can be frustrating. Here are some common culprits and solutions:

- **Enzyme Inhibition:** Ensure your chemically synthesized tetrahydropyridine precursor is of high purity. Residual reagents or byproducts from the chemical reduction step can inhibit the enzymes. Purification of the THP before the enzymatic reaction is crucial.
- **Cofactor Limitation:** The ene-imine reductase requires a nicotinamide cofactor (e.g., NADPH). Ensure you have an efficient cofactor recycling system in place (e.g., using glucose and glucose dehydrogenase) and that all components of this system are active.
- **pH and Temperature:** Enzymes have optimal pH and temperature ranges. Verify that your buffer pH is correct (typically around 7.5) and that the reaction temperature is maintained at the optimum for the specific enzymes you are using (often around 30 °C).[8]
- **Enzyme Denaturation:** Ensure proper handling and storage of your enzymes to prevent denaturation. Avoid repeated freeze-thaw cycles.

Q2: I'm observing the formation of byproducts. What could they be and how can I avoid them?

A2: Byproduct formation can occur if the enzymatic cascade is not perfectly synchronized.

- **Accumulation of Intermediates:** The dihydropyridinium intermediate formed by the amine oxidase is reactive. If the ene-imine reductase is not efficient enough, this intermediate can

accumulate and potentially undergo side reactions. Consider increasing the concentration of the reductase or using a more active variant.

- Over-oxidation: While less common, some amine oxidases could potentially lead to over-oxidation products if the reaction is left for an extended period. Monitor the reaction progress by LC-MS or GC to determine the optimal reaction time.

Detailed Experimental Protocol: Chemo-Enzymatic Synthesis of a Chiral 3-Substituted Piperidine

This is a general protocol and may require optimization for specific substrates and enzymes.^[6]

- Preparation of Tetrahydropyridine (THP) Precursor: Synthesize the N-substituted tetrahydropyridine from the corresponding pyridinium salt via chemical reduction (e.g., with NaBH_4). Purify the THP prior to the enzymatic reaction.
- Enzymatic Reaction Setup: In a reaction vessel, prepare a buffered solution (e.g., potassium phosphate buffer, pH 7.5).
- Cofactor and Recycling System: Add NADP^+ , glucose, and glucose dehydrogenase.
- Enzyme Addition: Add the amine oxidase (e.g., 6-HDNO variant) and the ene-imine reductase (EneIRED).
- Substrate Addition: Add the purified THP substrate.
- Reaction: Incubate the reaction at the optimal temperature (e.g., 30 °C) with gentle shaking for 16-24 hours.
- Monitoring: Monitor the reaction progress by chiral HPLC or GC.
- Work-up and Purification: Once the reaction is complete, quench by adding a water-miscible organic solvent (e.g., acetonitrile) and centrifuge to precipitate the enzymes. Extract the supernatant with an appropriate organic solvent (e.g., ethyl acetate). The combined organic layers are then dried, concentrated, and purified by column chromatography.

Section 3: Ring-Closing Metathesis (RCM)

RCM is a robust method for the formation of cyclic olefins, and it has been widely applied to the synthesis of piperidine precursors.[9] The choice of a suitable ruthenium-based catalyst is crucial for success.[10]

Catalyst Selection Guide

Catalyst	Structure	Key Features & Applications
Grubbs I (G-I)	Benzylidene-bis(tricyclohexylphosphine)dichlororuthenium	First generation, less active but can be effective for simple, unhindered substrates.
Grubbs II (G-II)	(1,3-Bis(2,4,6-trimethylphenyl)-2-imidazolidinylidene)(dichloro(phenylmethylene)(tricyclohexylphosphine)ruthenium	More active and greater functional group tolerance than G-I. A good starting point for many RCM reactions.[10]
Hoveyda-Grubbs II (HG-II)	Dichloro(o-isopropoxyphenylmethylene)(1,3-dimesitylimidazolidin-2-ylidene)ruthenium(II)	High activity and stability, often the catalyst of choice for challenging RCM reactions, especially those requiring higher temperatures.[10]

Troubleshooting Guide & FAQs

Q1: My RCM reaction is giving a low yield of the desired piperidine precursor, and I see a lot of oligomers/polymers.

A1: This is a classic RCM problem, indicating that the intermolecular reaction is outcompeting the desired intramolecular cyclization.

- High Dilution: RCM reactions must be run at high dilution to favor the intramolecular pathway. Typical concentrations are in the range of 0.005 to 0.05 M. If you are seeing oligomerization, try further diluting your reaction.[10]

- **Slow Addition:** Adding the diene substrate slowly via a syringe pump to the catalyst solution can also help maintain a low substrate concentration and favor cyclization.

Q2: The reaction is sluggish or stalls completely. What's wrong?

A2: Several factors can lead to a stalled RCM reaction.

- **Catalyst Decomposition:** The basic nitrogen of the piperidine precursor can coordinate to the ruthenium catalyst and lead to its decomposition.^[11] It is often necessary to protect the nitrogen with an electron-withdrawing group (e.g., Boc, Cbz, or a sulfonyl group) to reduce its basicity.
- **Impurities:** Ensure your substrate and solvent are free of impurities that can poison the catalyst. Solvents should be rigorously degassed to remove oxygen.
- **Catalyst Choice:** If you are using a first-generation Grubbs catalyst, switching to a more active second-generation or Hoveyda-Grubbs catalyst can often solve the problem of low reactivity.^[10]

Detailed Experimental Protocol: RCM for N-Boc-tetrahydropyridine Synthesis

This protocol describes a general procedure for the RCM of N-Boc-diallylamine.^[10]

- **Preparation:** Oven-dry all glassware and cool under an inert atmosphere (argon or nitrogen). Degas the solvent (e.g., dichloromethane) by sparging with argon for at least 30 minutes.
- **Reaction Setup:** In a Schlenk flask under an inert atmosphere, dissolve the N-Boc-diallylamine in the degassed solvent to the desired concentration (e.g., 0.01 M).
- **Catalyst Addition:** Add the appropriate Grubbs-type catalyst (e.g., Grubbs II, 1-5 mol%).
- **Reaction:** Stir the reaction mixture at room temperature or with gentle heating (e.g., 40 °C) and monitor the progress by TLC or GC-MS.
- **Quenching:** Once the reaction is complete, add a few drops of ethyl vinyl ether to quench the catalyst and stir for 30 minutes.

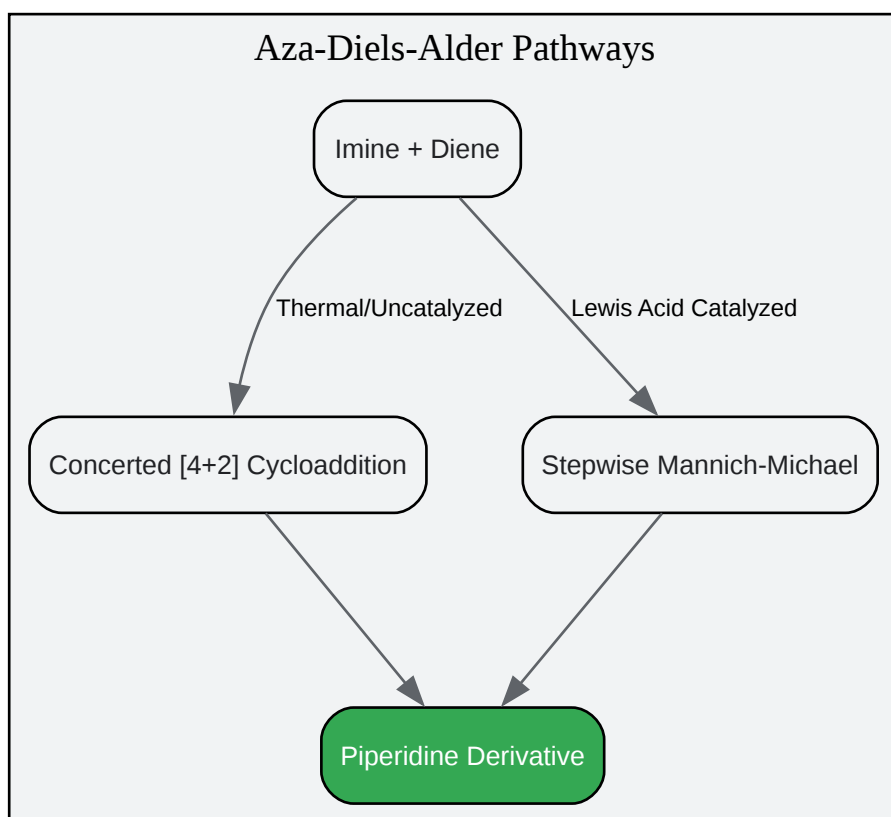
- Purification: Concentrate the reaction mixture under reduced pressure and purify the crude product by flash column chromatography on silica gel.

Section 4: Aza-Diels-Alder Reaction

The aza-Diels-Alder reaction is a powerful cycloaddition for constructing the piperidine ring in a single step, forming two new carbon-carbon bonds and up to four new stereocenters.[12]

Mechanism: Concerted vs. Stepwise

The mechanism can be either a concerted [4+2] cycloaddition or a stepwise Mannich-Michael pathway. The pathway is often influenced by the nature of the reactants and the presence of a Lewis acid catalyst.[13]



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Caption: Concerted vs. Stepwise Aza-Diels-Alder Mechanisms.

Troubleshooting Guide & FAQs

Q1: My aza-Diels-Alder reaction is not proceeding. How can I initiate it?

A1: Aza-Diels-Alder reactions often require activation, especially with unactivated imines.

- **Lewis Acid Catalysis:** The use of a Lewis acid (e.g., ZnCl_2 , $\text{BF}_3 \cdot \text{OEt}_2$, or lanthanide triflates) is often necessary to activate the imine dienophile, making it more electrophilic.^[14] A screening of different Lewis acids may be required to find the optimal one for your substrate combination.
- **Solvent Choice:** The choice of solvent can have a significant impact. Non-coordinating solvents like dichloromethane or toluene are commonly used. In some cases, more polar solvents or even ionic liquids have been shown to be effective.^[14]

Q2: The diastereoselectivity of my reaction is poor. How can I control the stereochemical outcome?

A2: Controlling diastereoselectivity is a key challenge in the aza-Diels-Alder reaction.

- **Chiral Auxiliaries:** Attaching a chiral auxiliary to the imine nitrogen can effectively control the facial selectivity of the diene's approach.
- **Chiral Lewis Acids:** The use of a chiral Lewis acid catalyst can induce high levels of enantioselectivity and diastereoselectivity.^[15] Copper-phosphino-oxazoline and copper-BINAP complexes are examples of effective chiral catalysts.^[15]
- **Temperature:** Lowering the reaction temperature often improves diastereoselectivity.

Detailed Experimental Protocol: Lewis Acid-Catalyzed Aza-Diels-Alder Reaction

This is a general procedure and will likely require optimization.^[14]

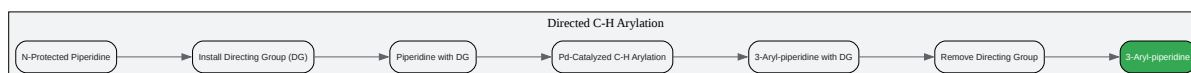
- **Reaction Setup:** To an oven-dried flask under an inert atmosphere, add the imine (1.0 equiv.) and the solvent (e.g., dichloromethane).
- **Cooling:** Cool the solution to the desired temperature (e.g., $-78\text{ }^\circ\text{C}$).

- Lewis Acid Addition: Add the Lewis acid catalyst (e.g., ZnCl_2 , 1.1 equiv.) and stir for 15 minutes.
- Diene Addition: Add the diene (e.g., Danishefsky's diene, 1.2 equiv.) dropwise.
- Reaction: Stir the reaction mixture at the same temperature, monitoring its progress by TLC.
- Quenching: Once the reaction is complete, quench with a saturated aqueous solution of NaHCO_3 .
- Work-up: Separate the layers and extract the aqueous layer with dichloromethane. Combine the organic layers, dry over anhydrous Na_2SO_4 , and concentrate under reduced pressure.
- Purification: Purify the crude product by flash column chromatography.

Section 5: Palladium-Catalyzed C-H Activation/Functionalization

Directly functionalizing the C-H bonds of the piperidine ring is a highly atom-economical strategy. Palladium-catalyzed C-H arylation at the β -position (C-3) has been achieved using directing groups.^{[16][17]}

Workflow for Directed C-H Arylation



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Caption: General workflow for directed C-H arylation of piperidines.

Troubleshooting Guide & FAQs

Q1: The C-H arylation reaction is giving low yields and poor regioselectivity.

A1: These issues are common in C-H activation chemistry.

- **Directing Group:** The choice of directing group is paramount for both reactivity and regioselectivity. For β -arylation, specific ligands that control selectivity are often required.[\[17\]](#)
- **Ligand Choice:** The phosphine ligand used with the palladium catalyst plays a crucial role in controlling the selectivity between α - and β -arylation. Flexible biarylphosphines have been shown to favor β -arylation.[\[17\]](#)
- **Base and Additives:** The base (e.g., K_2CO_3 , CsOAc) and any additives can significantly impact the reaction. A screen of different bases and additives may be necessary.[\[18\]](#)[\[19\]](#)

Q2: I am having difficulty removing the directing group after the C-H functionalization step.

A2: The removal of the directing group can be a challenging final step.

- **Harsh Conditions:** Some directing groups require harsh conditions for removal, which may not be compatible with other functional groups in your molecule.
- **Alternative Removal Strategies:** Several methods for directing group removal have been developed, such as "hydrogenation-hydride reduction" and "quaternization-hydride reduction" for N-pyridin-2-yl groups.[\[20\]](#)[\[21\]](#) For amide-based directing groups, ozonolysis or activation followed by hydrolysis are options.[\[22\]](#) It is important to choose a directing group for which a mild and reliable removal protocol exists.

Detailed Experimental Protocol: Palladium-Catalyzed β -Arylation of N-Boc-Piperidine

This is a representative protocol for a migrative Negishi coupling to achieve β -arylation.[\[23\]](#)

- **Lithiation:** To a solution of N-Boc-piperidine (1.0 equiv.) in an anhydrous ether solvent at -78°C , add s-BuLi (1.2 equiv.) dropwise. Stir for 3 hours at -78°C .
- **Transmetalation:** Add a solution of $ZnCl_2$ (1.2 equiv.) in THF and allow the mixture to warm to room temperature over 1 hour.

- **Cross-Coupling:** To a separate flask, add the palladium catalyst (e.g., $\text{Pd}_2(\text{dba})_3$, 2.5 mol%), the specific phosphine ligand (e.g., a phenylpyrrole-based ligand, 10 mol%), and the aryl bromide (1.2 equiv.). Add the previously prepared organozinc solution via cannula.
- **Reaction:** Heat the reaction mixture (e.g., to 60 °C) and stir until the starting material is consumed, as monitored by GC-MS.
- **Work-up and Purification:** Cool the reaction to room temperature, quench with saturated aqueous NH_4Cl , and extract with ethyl acetate. The combined organic layers are dried, concentrated, and purified by column chromatography.

References

- Harawa, V., et al. (2022). Synthesis of Stereoenriched Piperidines via Chemo-Enzymatic Dearomatization of Activated Pyridines. *Journal of the American Chemical Society*, 144(46), 21088–21095. [[Link](#)]
- Jørgensen, K. A. (2000). Catalytic enantioselective aza-Diels-Alder reactions of imines--an approach to optically active nonproteinogenic alpha-amino acids. *Angewandte Chemie International Edition*, 39(20), 3558-3588. [[Link](#)]
- Mishra, S., Karabiyikoglu, S., & Fletcher, S. P. (2023). Catalytic Enantioselective Synthesis of 3-Piperidines from Arylboronic Acids and Pyridine. *Journal of the American Chemical Society*, 145(25), 14221–14226. [[Link](#)]
- Burtoloso, A. C. B., & Rosset, I. G. (2015). Palladium--catalyzed β --Selective C(sp³)--H Arylation of N--Boc--Piperidines. *Organic Syntheses*, 92, 76-90. [[Link](#)]
- Aza-Diels–Alder reaction. Wikipedia. [[Link](#)]
- Imine Reductases and Reductive Aminases in Organic Synthesis. *ACS Catalysis*, 2021. [[Link](#)]
- Ligand-controlled β -selective C(sp³)–H arylation of N-Boc-piperidines. *Chemical Science*, 2014. [[Link](#)]

- New chemo-enzymatic synthesis of (R)-1-chloro-3-(piperidin-1-yl) propan-2-ol. ResearchGate, 2025. [[Link](#)]
- Harawa, V., et al. (2022). Synthesis of Stereoenriched Piperidines via Chemo-Enzymatic Dearomatization of Activated Pyridines. Journal of the American Chemical Society. [[Link](#)]
- Pu, C., et al. (2018). Synthesis of chiral piperidines from pyridinium salts via rhodium-catalysed transfer hydrogenation. Nature Catalysis. [[Link](#)]
- Miller, S. J., et al. (2013). A Catalytic Asymmetric Synthesis of Polysubstituted Piperidines Using a Rhodium (I) Catalyzed [2+2+2] Cycloaddition Employing a Cleavable Tether. Angewandte Chemie International Edition, 52(20), 5368-5371. [[Link](#)]
- Bull, J. A., et al. (2018). Regio- and Stereoselective Palladium-Catalyzed C(sp³)–H Arylation of Pyrrolidines and Piperidines with C(3) Directing Groups. Organic Letters, 20(12), 3658–3662. [[Link](#)]
- Maes, B. U. W., et al. (2013). Removal of the pyridine directing group from α-substituted N-(pyridin-2-yl)piperidines obtained via directed Ru-catalyzed sp³ C-H functionalization. The Journal of Organic Chemistry, 78(20), 10319-10329. [[Link](#)]
- Palladium-Catalyzed Ligand-Directed C–H Functionalization Reactions. Chemical Reviews, 2010. [[Link](#)]
- Palladium-Catalyzed C–H Arylation and Azetidination of Pentacyclic Triterpenoids. The Journal of Organic Chemistry, 2020. [[Link](#)]
- Mishra, S., Karabiyikoglu, S., & Fletcher, S. P. (2023). Catalytic Enantioselective Synthesis of 3-Piperidines from Arylboronic Acids and Pyridine. Journal of the American Chemical Society. [[Link](#)]
- Asymmetric aza-Diels-Alder reaction of Danishefsky's diene with imines in a chiral reaction medium. Beilstein Journal of Organic Chemistry, 2008. [[Link](#)]
- Pu, C., et al. (2018). Synthesis of chiral piperidines from pyridinium salts via rhodium-catalysed transfer hydrogenation. ResearchGate. [[Link](#)]

- Recent advances in the synthesis of piperidones and piperidines. Tetrahedron, 2007. [\[Link\]](#)
- Bull, J. A., et al. (2023). On the Mechanism and Selectivity of Palladium-Catalyzed C(sp³)–H Arylation of Pyrrolidines and Piperidines at Unactivated C4 Positions: Discovery of an Improved Dimethylaminoquinoline Amide Directing Group. ACS Catalysis, 13(14), 9726–9740. [\[Link\]](#)
- Maes, B. U. W., et al. (2013). Removal of the Pyridine Directing Group from α -Substituted N-(Pyridin-2-yl)piperidines Obtained via Directed Ru-Catalyzed sp³ C–H Functionalization. The Journal of Organic Chemistry. [\[Link\]](#)
- Removal of the Pyridine Directing Group from α -Substituted N-(Pyridin-2-yl)piperidines Obtained via Directed Ru-Catalyzed sp³ C–H Functionalization. ResearchGate, 2025. [\[Link\]](#)
- Lewis acid catalyst system for Diels–Alder reaction. Journal of Chemical Sciences, 2017. [\[Link\]](#)
- Synthesis of piperidinones by an aza Diels-Alder reaction. ResearchGate. [\[Link\]](#)
- Mishra, S., Karabiyikoglu, S., & Fletcher, S. P. (2023). Catalytic Enantioselective Synthesis of 3-Piperidines from Arylboronic Acids and Pyridine. Journal of the American Chemical Society. [\[Link\]](#)
- The Lewis Acids Catalyzed Aza-Diels–Alder Reaction of Methylene cyclopropanes with Imines. ResearchGate, 2025. [\[Link\]](#)
- Merino, P. (2012). RECENT ADVANCES ON THE SYNTHESIS OF PIPERIDINES THROUGH RUTHENIUM-CATALYZED RING-CLOSING METATHESIS (RCM) REACTIONS. HETEROCYCLES, 84(1), 75. [\[Link\]](#)
- Synthesis of Protected 3-Aminopiperidine and 3-Aminoazepane Derivatives Using Enzyme Cascades. ResearchGate, 2020. [\[Link\]](#)
- Asymmetric Intermolecular Heck Reaction of Aryl Halides by Pd-histidine Organocatalysts. Scientific Reports, 2017. [\[Link\]](#)

- Exploration of piperidine 3D fragment chemical space:synthesis and 3D shape analysis of fragments derived from 20 regio. RSC Medicinal Chemistry, 2022. [\[Link\]](#)
- Acyclic and Heterocyclic Azadiene Diels–Alder Reactions Promoted by Perfluoroalcohol Solvent Hydrogen Bonding: Comprehensive Examination of Scope. The Journal of Organic Chemistry, 2015. [\[Link\]](#)
- ChemInform Abstract: Recent Advances on the Synthesis of Piperidines Through Ruthenium-Catalyzed Ring-Closing Metathesis (RCM) Reactions. ResearchGate, 2025. [\[Link\]](#)
- Recent Advances in the Total Synthesis of Piperidine and Pyrrolidine Natural Alkaloids with Ring-Closing Metathesis as a Key Step. ResearchGate, 2025. [\[Link\]](#)
- Grayson J. Ford, et al. (2020). Synthesis of protected 3-aminopiperidine and 3-aminoazepane derivatives using enzyme cascades. Chemical Communications. [\[Link\]](#)
- Palladium-catalysed C–H arylation of benzophospholes with aryl halides. Chemical Science, 2017. [\[Link\]](#)
- Palladium Catalyzed Allylic C-H Alkylation: A Mechanistic Perspective. Catalysts, 2011. [\[Link\]](#)
- Takemiya, A., & Hartwig, J. F. (2006). Rhodium-catalyzed Intramolecular, anti-Markovnikov Hydroamination. Synthesis of 3-arylpiperidines. Journal of the American Chemical Society, 128(18), 6042–6043. [\[Link\]](#)
- Palladium catalyzed reductive Heck coupling and its application in total synthesis of (–)-17-nor-excelsinidine. Organic & Biomolecular Chemistry, 2018. [\[Link\]](#)

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Sources

- [1. xingweili.snnu.edu.cn](http://xingweili.snnu.edu.cn) [xingweili.snnu.edu.cn]
- [2. Catalytic Enantioselective Synthesis of 3-Piperidines from Arylboronic Acids and Pyridine - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [3. pdf.benchchem.com](http://pdf.benchchem.com) [pdf.benchchem.com]
- [4. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [5. A Catalytic Asymmetric Synthesis of Polysubstituted Piperidines Using a Rhodium \(I\) Catalyzed \[2+2+2\] Cycloaddition Employing a Cleavable Tether - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [6. Synthesis of Stereoenriched Piperidines via Chemo-Enzymatic Dearomatization of Activated Pyridines - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [7. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [8. researchgate.net](http://researchgate.net) [researchgate.net]
- [9. pdfs.semanticscholar.org](http://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [10. pdf.benchchem.com](http://pdf.benchchem.com) [pdf.benchchem.com]
- [11. ias.ac.in](http://ias.ac.in) [ias.ac.in]
- [12. chemistry.mdma.ch](http://chemistry.mdma.ch) [chemistry.mdma.ch]
- [13. Aza-Diels–Alder reaction - Wikipedia](http://en.wikipedia.org) [en.wikipedia.org]
- [14. BJOC - Asymmetric aza-Diels-Alder reaction of Danishefsky's diene with imines in a chiral reaction medium](#) [beilstein-journals.org]
- [15. Catalytic enantioselective aza-Diels-alder reactions of imines--an approach to optically active nonproteinogenic alpha-amino acids - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [16. semanticscholar.org](http://semanticscholar.org) [semanticscholar.org]
- [17. Ligand-controlled \$\beta\$ -selective C\(sp³\)–H arylation of N-Boc-piperidines - Chemical Science \(RSC Publishing\)](#) [pubs.rsc.org]
- [18. Palladium-Catalyzed C–H Arylation and Azetidination of Pentacyclic Triterpenoids - PMC](#) [pmc.ncbi.nlm.nih.gov]
- [19. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [20. Removal of the pyridine directing group from \$\alpha\$ -substituted N-\(pyridin-2-yl\)piperidines obtained via directed Ru-catalyzed sp³ C-H functionalization - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
- [21. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]
- [22. pubs.acs.org](http://pubs.acs.org) [pubs.acs.org]

- [23. orgsyn.org \[orgsyn.org\]](https://orgsyn.org)
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